

An In-depth Technical Guide to the Physical Properties of Dodecanedioic Acid-d4

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Compound of Interest

Compound Name: Dodecanedioic acid-d4

Cat. No.: B15558155

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical properties of **Dodecanedioic acid-d4** (CAS 97543-02-7), also known as 1,12-Dodecanedioic-2,2,11,11-d4 acid. Due to the limited availability of specific experimental data for this deuterated isotopologue, the physical properties of its non-deuterated counterpart, Dodecanedioic acid (CAS 693-23-2), are provided as a close approximation. This document also outlines standardized experimental protocols for determining these properties and includes visualizations of relevant chemical synthesis and metabolic pathways.

Core Physical Properties

The introduction of four deuterium atoms in **Dodecanedioic acid-d4** primarily affects its molecular weight. Other physical properties such as melting point, boiling point, and solubility are expected to be very similar to the non-deuterated form.

| Property | Value (Dodecanedioic Acid-d4) | Value (Dodecanedioic Acid - for reference) | Citation |
|-----------------------------------|---|---|--------------|
| CAS Number | 97543-02-7 | 693-23-2 | [1] |
| Molecular Formula | C ₁₂ H ₁₈ D ₄ O ₄ | C ₁₂ H ₂₂ O ₄ | [2][3] |
| Molecular Weight | 234.33 g/mol | 230.30 g/mol | [1][2] |
| Appearance | White solid/powder/flake | White solid/powder/flake | [4][5] |
| Melting Point | Not available | 127-132 °C | [6][7][8][9] |
| Boiling Point | Not available | 245 °C at 10 mmHg | [7][10] |
| Water Solubility | Not available | < 0.1 g/L (20 °C) | [7][9][11] |
| Solubility in Organic Solvents | Not available | Soluble in hot toluene, alcohol, and hot acetic acid. | [6][12] |

Note: The physical properties of melting point, boiling point, and solubility for **Dodecanedioic acid-d4** are not readily available in published literature. The values presented for the non-deuterated Dodecanedioic acid serve as a reliable estimate.

Experimental Protocols

The following are detailed methodologies for the experimental determination of the key physical properties of dicarboxylic acids like **Dodecanedioic acid-d4**.

Melting Point Determination (Capillary Method)

This method is a standard technique for determining the melting point of a crystalline solid.

Materials:

- Melting point apparatus with a heating block and thermometer/temperature probe

- Capillary tubes (sealed at one end)
- Sample of **Dodecanedioic acid-d4**
- Mortar and pestle

Procedure:

- Ensure the **Dodecanedioic acid-d4** sample is completely dry and finely powdered using a mortar and pestle.
- Pack the dry sample into a capillary tube by tapping the open end into the powder. The packed sample height should be 2-3 mm.
- Compact the sample at the bottom of the tube by tapping the sealed end on a hard surface.
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the block at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the onset of melting).
- Record the temperature at which the last crystal melts (the completion of melting). The range between these two temperatures is the melting point range.

Boiling Point Determination (Thiele Tube Method)

This micro-method is suitable for determining the boiling point of small quantities of a liquid. For a solid like Dodecanedioic acid, a high-boiling point solvent in which it is soluble would be required, or the measurement would be performed under vacuum. The following is a general procedure for a liquid.

Materials:

- Thiele tube

- High-boiling point mineral oil
- Thermometer
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Sample of the liquid to be tested
- Bunsen burner or other heat source

Procedure:

- Fill the Thiele tube with mineral oil to a level above the side arm.
- Add a small amount of the liquid sample into the small test tube.
- Place the capillary tube, with its sealed end up, into the test tube containing the sample.
- Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Immerse the assembly into the Thiele tube, with the thermometer bulb and sample below the oil level.
- Gently heat the side arm of the Thiele tube. This will create convection currents that ensure uniform heating of the oil.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to enter the capillary tube.

Solubility Determination (Shake-Flask Method)

This is a standard method for determining the equilibrium solubility of a compound in a specific solvent.

Materials:

- Analytical balance
- Vials with screw caps
- Constant temperature shaker bath
- Centrifuge
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., HPLC, GC-MS)
- **Dodecanedioic acid-d4**
- Chosen solvent

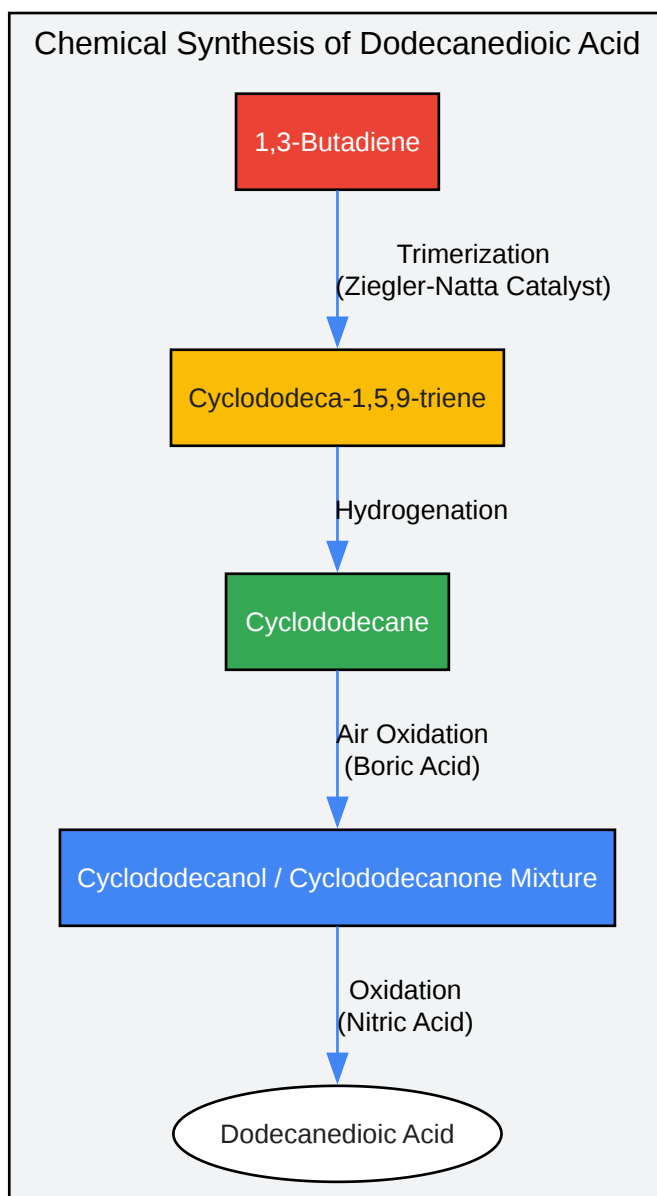
Procedure:

- Add an excess amount of **Dodecanedioic acid-d4** to a vial. The excess solid is necessary to ensure that a saturated solution is formed.
- Add a known volume of the desired solvent to the vial.
- Seal the vial tightly and place it in a constant temperature shaker bath.
- Agitate the mixture for a sufficient period (typically 24-48 hours) to allow the system to reach equilibrium.
- After the equilibration period, remove the vial and allow the undissolved solid to settle. Centrifugation can be used to facilitate the separation of the solid and liquid phases.
- Carefully withdraw a known volume of the clear supernatant (the saturated solution).

- Dilute the supernatant with a known volume of the solvent to a concentration that is within the linear range of the analytical method to be used.
- Quantify the concentration of **Dodecanedioic acid-d4** in the diluted solution using a calibrated analytical method.
- Calculate the original concentration of the saturated solution to determine the solubility at the specified temperature.

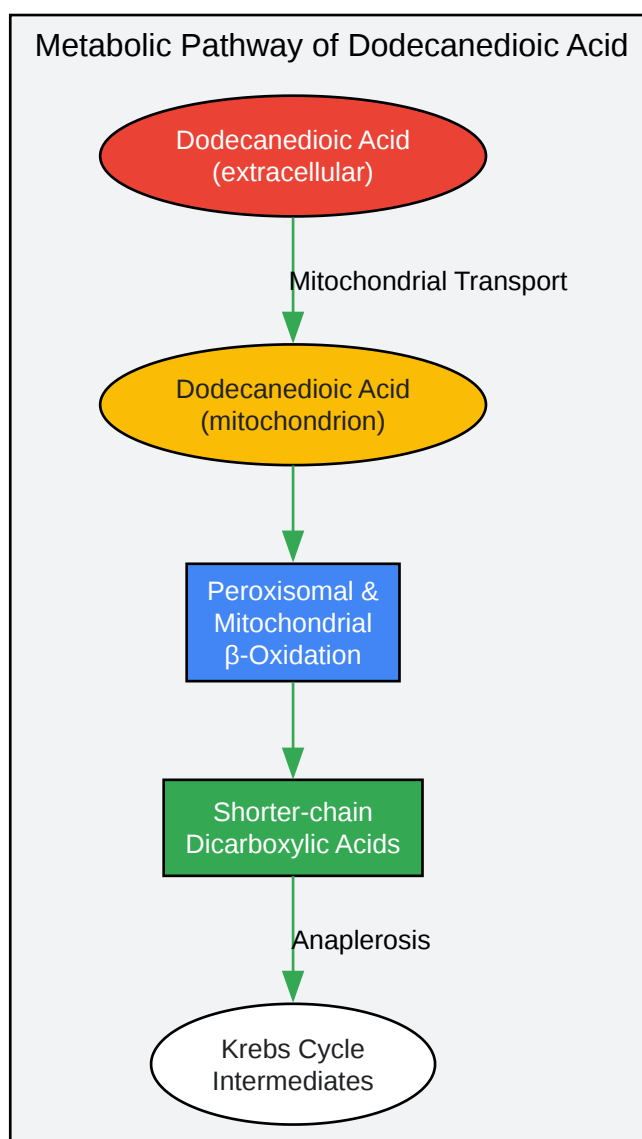
Visualizations

The following diagrams, created using the DOT language, illustrate a common chemical synthesis route for Dodecanedioic acid and its entry into a key metabolic pathway.



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A simplified workflow for the chemical synthesis of Dodecanedioic acid.



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